

Application Notes and Protocols: Flow Cytometry Analysis of B-Cell Activation with LAS191954

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: LAS191954

Cat. No.: B608471

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Audience: Researchers, scientists, and drug development professionals.

Introduction

LAS191954 is a potent and selective inhibitor of the delta isoform of phosphoinositide 3-kinase (PI3K δ). The PI3K δ signaling pathway plays a critical role in the activation, proliferation, and differentiation of B-lymphocytes. Upon engagement of the B-cell receptor (BCR), PI3K δ is activated and initiates a downstream signaling cascade that is essential for the adaptive immune response. Dysregulation of this pathway is implicated in various autoimmune diseases and B-cell malignancies. Therefore, targeting PI3K δ with inhibitors like **LAS191954** presents a promising therapeutic strategy.

These application notes provide a detailed protocol for the analysis of B-cell activation using flow cytometry, with a specific focus on evaluating the inhibitory effects of **LAS191954**. The protocol outlines methods for stimulating human peripheral blood mononuclear cells (PBMCs), treating with **LAS191954**, and subsequently staining for a panel of B-cell surface markers to assess activation status and differentiate between B-cell subsets.

Data Presentation

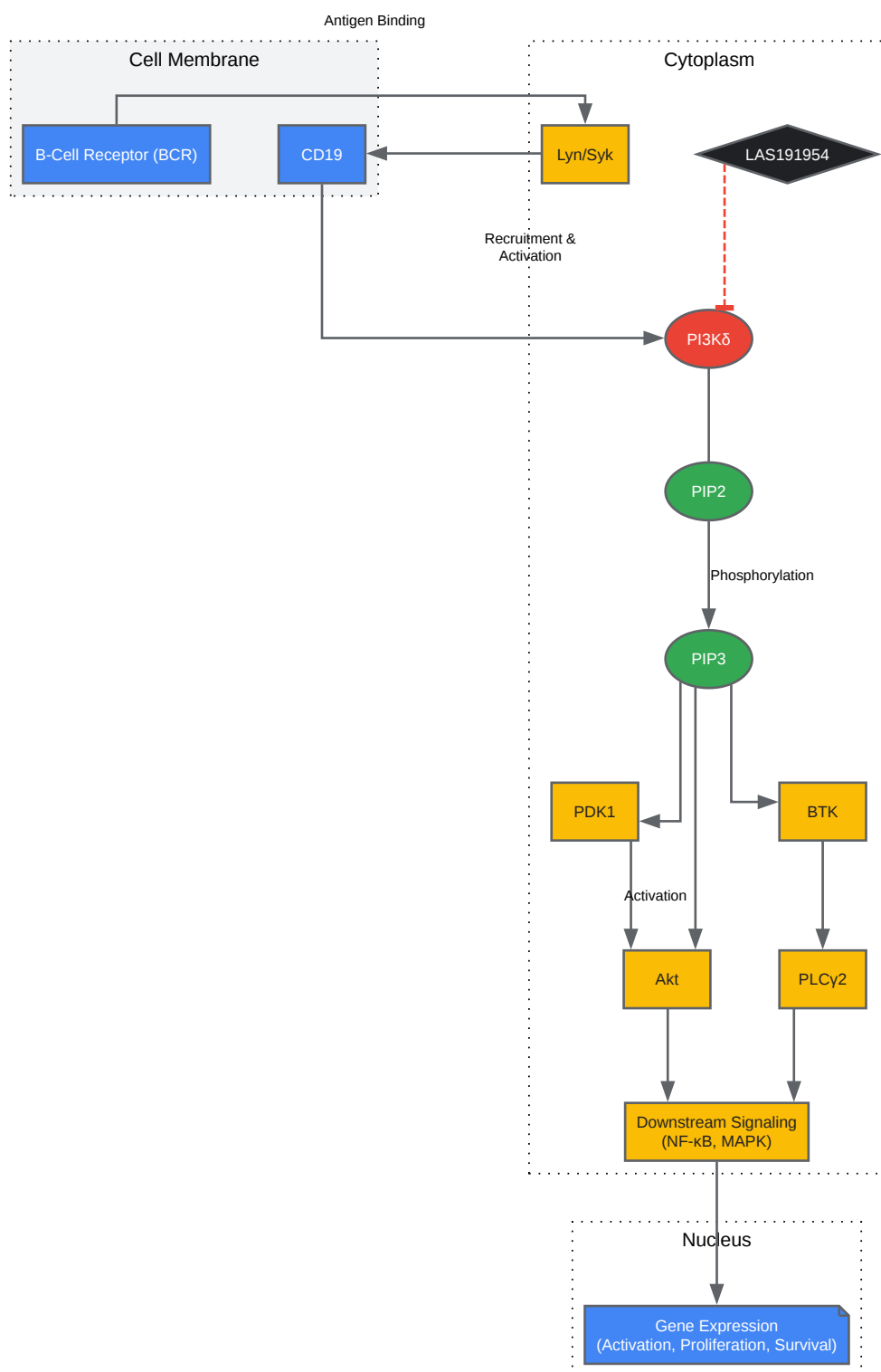
The inhibitory activity of **LAS191954** on B-cell activation can be quantified by determining its half-maximal inhibitory concentration (IC₅₀) against the expression of key activation markers.

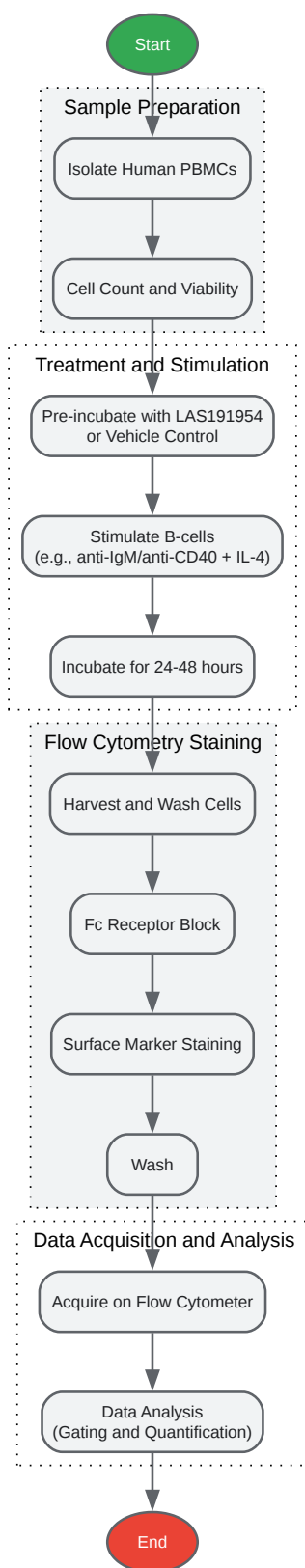
Compound	Target	Assay	Cell Type	IC50 (nM)
LAS191954	PI3K δ	CD69 Expression (anti-IgD stimulated)	Human PBMCs	4.6
LAS191954	PI3K δ	CD69 Expression (anti-IgD stimulated)	Human Whole Blood	47

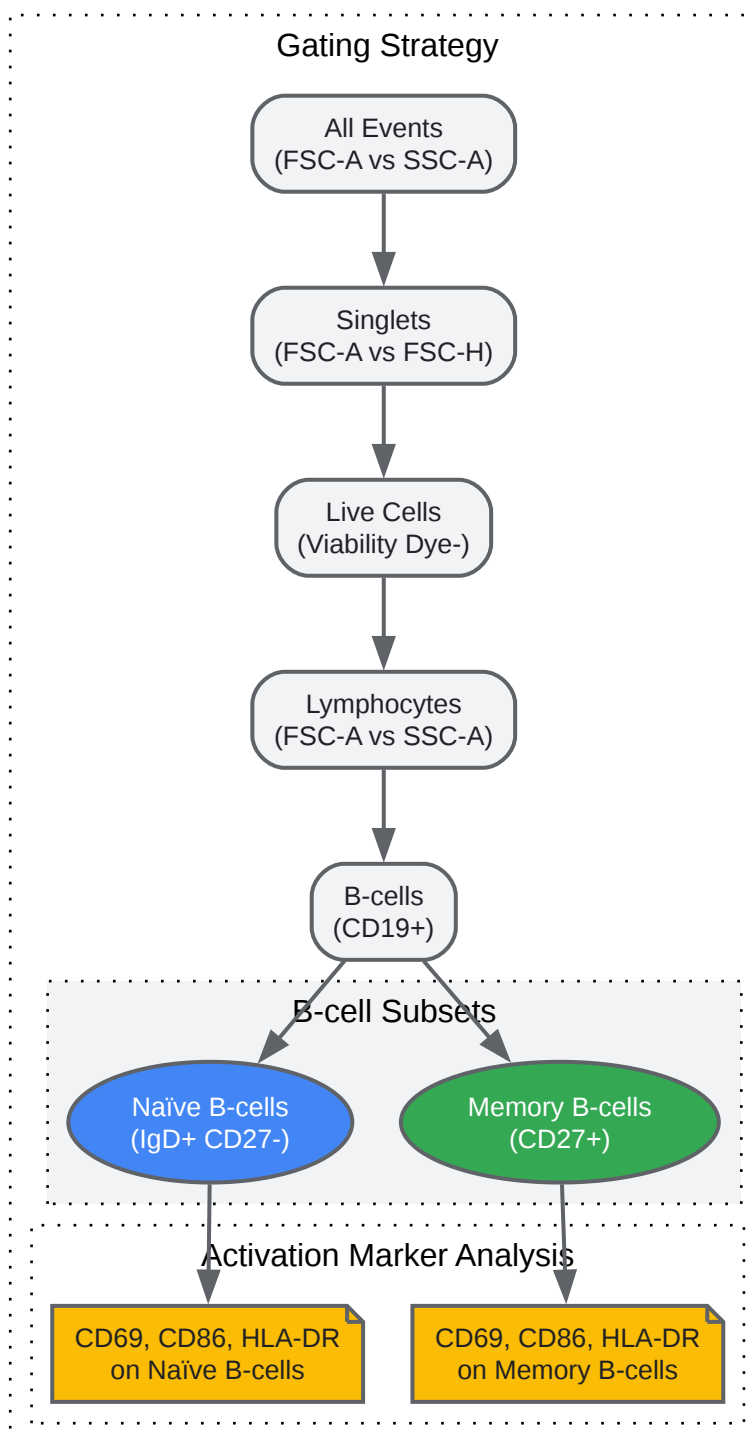
This table summarizes the reported IC50 values for **LAS191954** in inhibiting B-cell activation. Further experiments can be conducted to determine the IC50 for other activation markers such as CD86 and for B-cell proliferation.

Signaling Pathway

The following diagram illustrates the simplified PI3K δ signaling pathway in B-cell activation and the point of inhibition by **LAS191954**.







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Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com